

N1,N3-Dibenzylpropane-1,3-diamine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N1,N3-Dibenzylpropane-1,3-diamine*

Cat. No.: *B123852*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **N1,N3-Dibenzylpropane-1,3-diamine** (CAS No. 10239-34-6). The following sections detail the known hazards, precautionary measures, and emergency procedures to ensure the safe use of this compound in a laboratory and drug development setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N1,N3-Dibenzylpropane-1,3-diamine** is presented in Table 1. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₂ N ₂	[1] [2]
Molecular Weight	254.37 g/mol	[1] [2] [3]
CAS Number	10239-34-6	[1] [2]
Appearance	Colorless to Yellow clear liquid/Oil	[2] [4]
Boiling Point	124 °C at 0.55 Torr	[2]
Density (Predicted)	1.017 ± 0.06 g/cm ³	[2]
pKa (Predicted)	9.73 ± 0.19	[2]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[2]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[2] [5]

Hazard Identification and GHS Classification

N1,N3-Dibenzylpropane-1,3-diamine is classified as a hazardous substance. The GHS hazard statements and corresponding pictograms are summarized in Table 2.

GHS Classification	Hazard Statement	Pictogram	Source
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	[2] [5]
Skin irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[2] [5]
Eye irritation (Category 2)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[2] [5]
Acute toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	GHS07 (Exclamation Mark)	[5]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	[2] [5]

Signal Word: Warning [\[2\]](#)[\[5\]](#)

Experimental Protocols for Hazard Determination

While specific toxicological studies for **N1,N3-Dibenzylpropane-1,3-diamine** are not publicly available, the GHS classifications are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are detailed methodologies for key toxicological endpoints relevant to this compound.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is used to assess the harmful effects of a substance when ingested.

- Principle: A stepwise procedure is used where a small group of animals (typically three female rats) is dosed at a defined starting level (e.g., 300 mg/kg).[\[6\]](#) The outcome (survival or death) determines the next dosing step (a higher or lower dose). This continues until the dose causing toxicity or no more than one death is identified.[\[6\]](#)

- Animal Model: Healthy, young adult female rats are typically used.[6]
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage in a single dose.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[6]
 - A necropsy is performed on all animals at the end of the study.
- Data Analysis: The results are used to classify the substance into a GHS category based on the observed mortality at different dose levels.[6]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.

- Principle: The substance is applied to a small area of skin of a single animal (typically an albino rabbit) under a semi-occlusive patch for a fixed period (usually 4 hours).[7][8]
- Animal Model: Albino rabbits with healthy, intact skin are the preferred species.[9]
- Procedure:
 - The fur is clipped from the dorsal area of the animal.
 - A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the substance is applied to a small patch of skin.[9]
 - After 4 hours, the patch is removed, and the skin is cleaned.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[7]
 - Observations may continue for up to 14 days to assess the reversibility of the effects.[7]

- Data Analysis: The severity of the skin reactions is scored, and the substance is classified based on the degree and reversibility of the irritation.[7]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This method assesses the potential of a substance to cause damage to the eye.

- Principle: A single dose of the substance is applied into the conjunctival sac of one eye of an animal (typically an albino rabbit), with the other eye serving as a control.[5][10]
- Animal Model: Albino rabbits are the recommended species.[5]
- Procedure:
 - The test substance is instilled into the lower eyelid of one eye.
 - The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[11]
 - The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[5]
- Data Analysis: The severity of ocular lesions is scored, and the substance is classified based on the nature and reversibility of the observed damage.[11]

Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to minimize exposure and associated risks.

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames. Store in a segregated and approved area, away from incompatible materials such as oxidizing agents, acids, acid anhydrides, and acid chlorides.^[6] The substance is hygroscopic.^[6]

Emergency Procedures

First Aid Measures

Immediate medical attention is required for all routes of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Call a physician immediately.
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Call a physician immediately.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a physician immediately.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.^[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[6]
- Specific Hazards: The substance is flammable and may be ignited by heat, sparks, or flames.^[6] Containers may explode when heated.

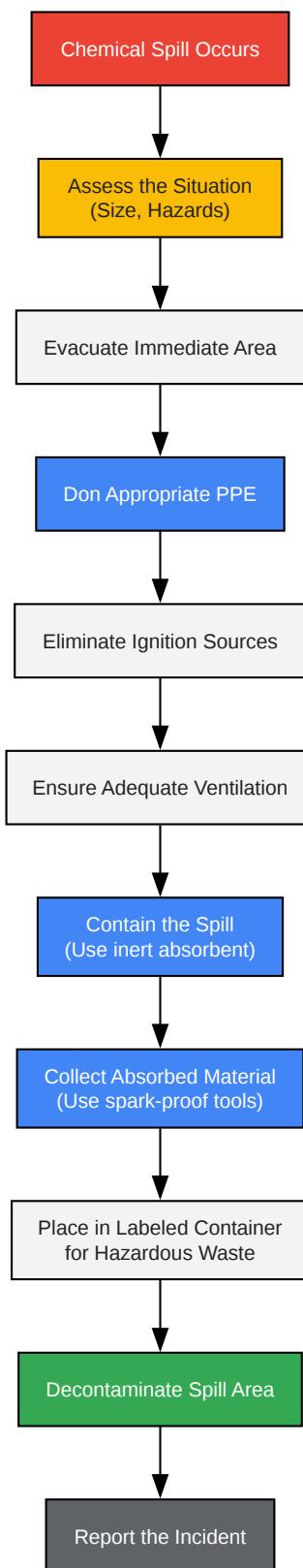
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup:
 - Contain the spill with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.
 - Clean the spill area thoroughly with a suitable solvent and then wash with water.

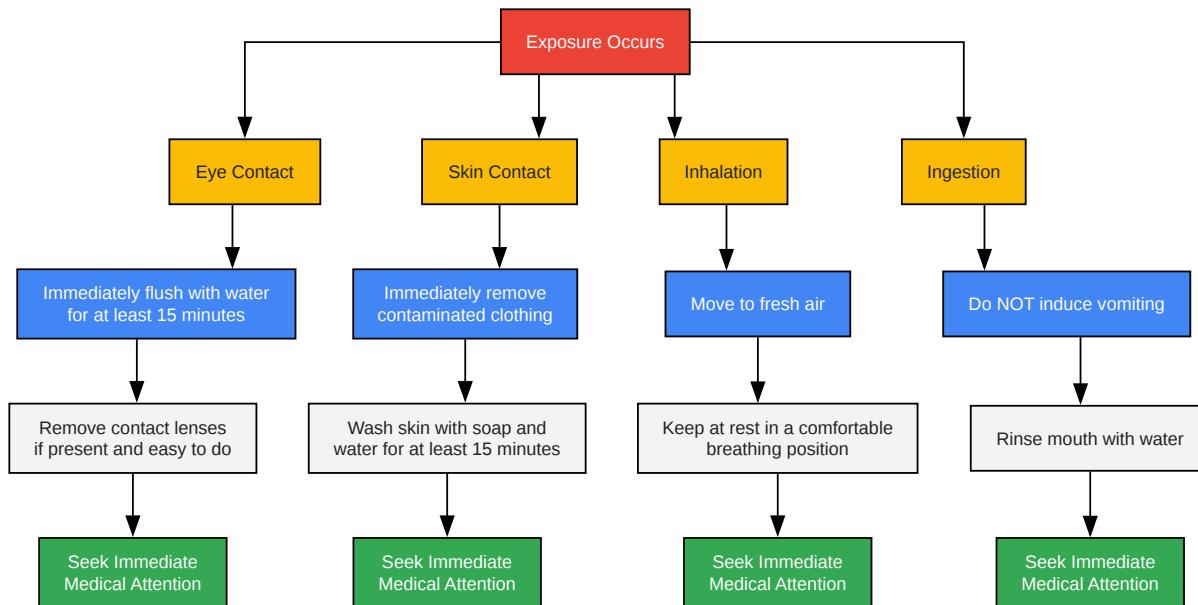
Visualized Workflow and Logical Relationships

The following diagrams illustrate the logical flow of procedures for handling spills and providing first aid.



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Figure 1: Chemical Spill Response Workflow



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Figure 2: First Aid Procedures for Exposure

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- To cite this document: BenchChem. [N1,N3-Dibenzylpropane-1,3-diamine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123852#n1-n3-dibenzylpropane-1-3-diamine-safety-and-handling-precautions]

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